

A Technical Guide to the Solubility of Disperse Blue 77 in Organic Solvents

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Compound of Interest

Compound Name: Disperse Blue 77

Cat. No.: B1588612

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Introduction

Disperse Blue 77, a member of the anthraquinone class of dyes, is primarily utilized in the textile industry for dyeing hydrophobic fibers such as polyester.[1] Its efficacy in these applications is intrinsically linked to its solubility characteristics in various media. While its tinctorial strength and fastness properties are well-documented, a comprehensive understanding of its solubility in organic solvents is crucial for process optimization, formulation development, and toxicological studies. This technical guide provides an in-depth overview of the available solubility data for **Disperse Blue 77**, detailed experimental protocols for its determination, and a comparative analysis with structurally similar compounds.

Chemical and Physical Properties of Disperse Blue 77

Property	Value	Reference
CAS Number	20241-76-3	[1]
Molecular Formula	C ₂₀ H ₁₂ N ₂ O ₆	[1]
Molecular Weight	376.32 g/mol	[1]
Appearance	Dark blue powder	[1][2]
Water Solubility	850 ng/L at 20°C	[3]

Quantitative Solubility Data

Quantitative solubility data for **Disperse Blue 77** in organic solvents is not extensively available in peer-reviewed literature. However, qualitative assessments indicate that it is soluble in solvents such as acetone and ethanol.[2] To provide a more comprehensive understanding, the following table includes quantitative solubility data for structurally related anthraquinone dyes. This information can serve as a useful proxy for estimating the solubility of **Disperse Blue 77**, though empirical determination is recommended for precise applications.

Solvent	Disperse Blue 77	Disperse Blue 1	Disperse Blue 14	Anthraquinone
Acetone	Soluble[2]	Soluble[4]	-	Soluble[5]
Ethanol	Soluble[2]	2 mg/mL[4]	10 mg/mL	2.25 g/100g (boiling)[6]
Methanol	-	-	-	-
Toluene	-	Slightly Soluble[4]	0.01 g/10 mL	Poorly Soluble[5]
Ethyl Acetate	-	-	-	-
Acetonitrile	-	-	10 mg/mL	-
Benzene	-	Slightly Soluble[4]	-	Poorly Soluble[5]

Note: The data for Disperse Blue 1, Disperse Blue 14, and Anthraquinone are provided for comparative purposes due to the lack of specific quantitative data for **Disperse Blue 77**.

Experimental Protocols for Solubility Determination

The solubility of a sparingly soluble dye like **Disperse Blue 77** in organic solvents can be accurately determined using established methods such as the gravimetric method and the UV-Visible spectrophotometry method.

Gravimetric Method

This method directly measures the mass of the solute dissolved in a known volume of solvent.

Methodology:

- **Saturation:** An excess amount of **Disperse Blue 77** is added to a known volume of the organic solvent in a sealed, temperature-controlled vessel.
- **Equilibration:** The mixture is agitated for a prolonged period (e.g., 24-48 hours) at a constant temperature to ensure equilibrium is reached.
- **Separation:** The undissolved solid is separated from the saturated solution by filtration or centrifugation.
- **Evaporation:** A known volume of the clear, saturated supernatant is transferred to a pre-weighed container. The solvent is then carefully evaporated under controlled conditions (e.g., using a rotary evaporator or a vacuum oven at a temperature that does not degrade the dye).
- **Mass Determination:** The container with the dried dye residue is cooled in a desiccator and weighed. The process of heating, cooling, and weighing is repeated until a constant mass is achieved.
- **Calculation:** The solubility is calculated by dividing the mass of the dissolved dye by the volume of the solvent used.

UV-Visible Spectrophotometry Method

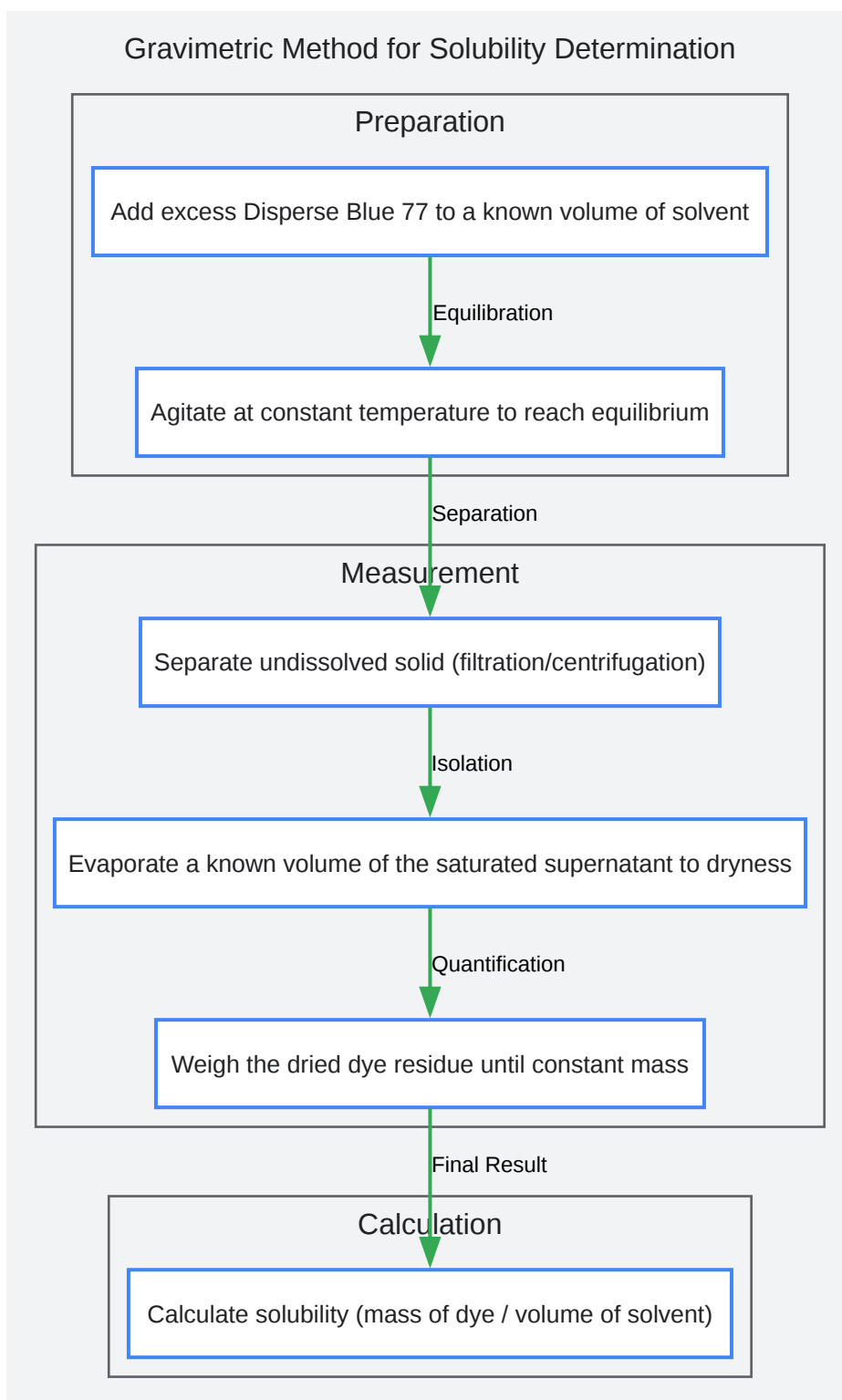
This method relies on the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species.

Methodology:

- **Determination of Maximum Absorbance (λ_{max}):** A dilute solution of **Disperse Blue 77** in the solvent of interest is prepared. The absorbance spectrum is recorded using a UV-Visible spectrophotometer to determine the wavelength of maximum absorbance (λ_{max}).
- **Calibration Curve:** A series of standard solutions of **Disperse Blue 77** with known concentrations are prepared. The absorbance of each standard is measured at the predetermined λ_{max} . A calibration curve of absorbance versus concentration is then plotted.
- **Preparation of Saturated Solution:** A saturated solution is prepared as described in the gravimetric method (steps 1 and 2).
- **Dilution and Measurement:** A known volume of the clear, saturated supernatant is carefully withdrawn and diluted with the same solvent to bring the absorbance within the linear range of the calibration curve. The absorbance of the diluted solution is then measured at λ_{max} .
- **Calculation:** The concentration of the diluted solution is determined from the calibration curve. This value is then multiplied by the dilution factor to obtain the concentration of the original saturated solution, which represents the solubility.

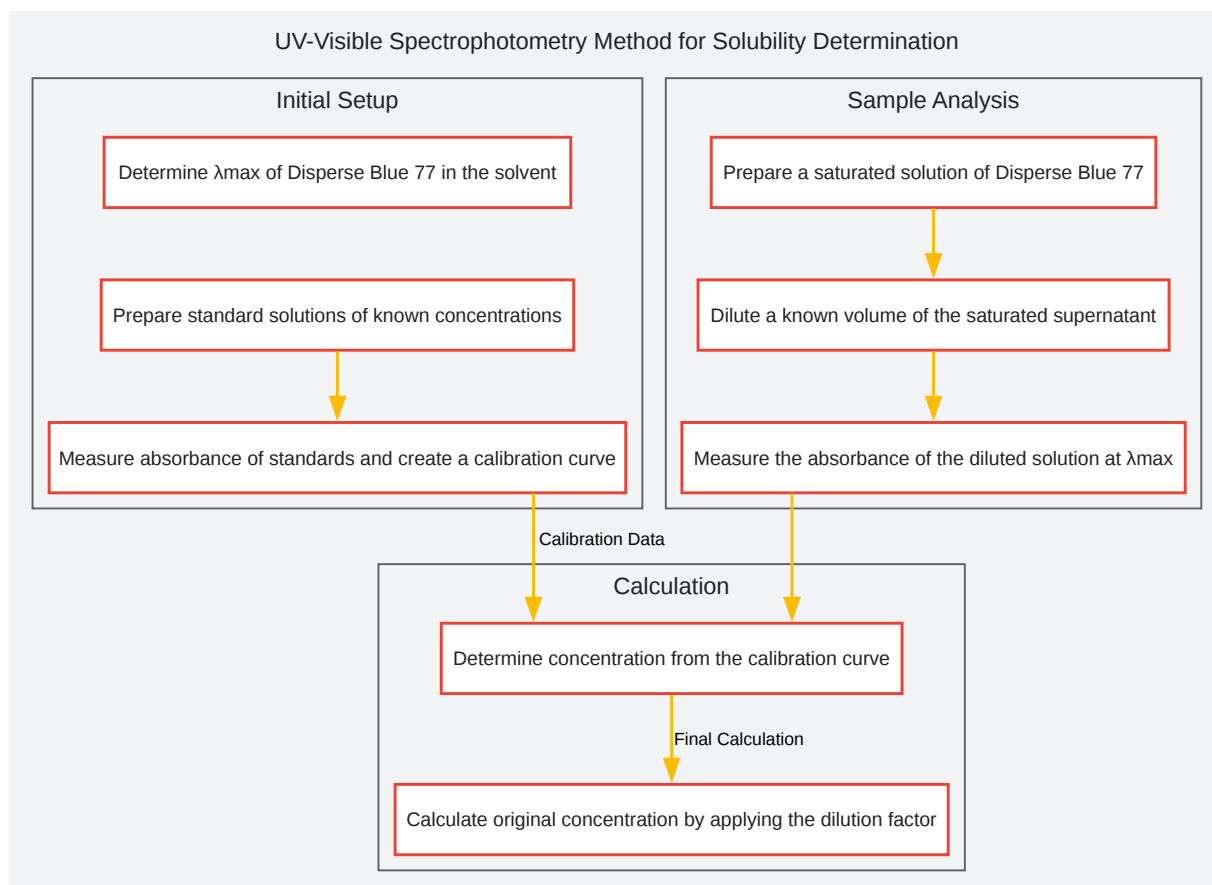
Mandatory Visualization

The following diagrams illustrate the experimental workflows for determining the solubility of **Disperse Blue 77**.



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Caption: Workflow for the Gravimetric Method.



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Caption: Workflow for the UV-Visible Spectrophotometry Method.

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